

Technical Guide: 6-Aminocaproic Acid-d10

Certificate of Analysis

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Compound of Interest

Compound Name: 6-Aminocaproic acid-d10

Cat. No.: B12417822

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the typical data and methodologies presented in a Certificate of Analysis (CoA) for **6-Aminocaproic acid-d10**. This deuterated analog of 6-aminocaproic acid serves as a valuable internal standard for quantitative analyses by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS).^[1] Its use is critical in various research areas, including studies on bleeding disorders.^{[1][2]}

Core Data Presentation

A Certificate of Analysis for **6-Aminocaproic acid-d10** quantifies its chemical and isotopic purity, ensuring its suitability for precise analytical applications. The following tables summarize the key quantitative data typically found in a CoA.

Table 1: Physical and Chemical Properties

| Property | Specification |
|-------------------|---|
| Molecular Formula | C ₆ H ₃ D ₁₀ NO ₂ |
| Molecular Weight | 141.23 g/mol [1] |
| CAS Number | 461432-51-9[1] |
| Appearance | White Crystalline Powder |
| Solubility | Soluble in water |

Table 2: Analytical Data

| Test | Method | Specification |
|--------------------|--------------------|--------------------------------------|
| Chemical Purity | HPLC | >98%[3] |
| Isotopic Purity | Mass Spectrometry | ≥98% Deuterium Incorporation |
| Identity | Mass Spectrum | Consistent with Structure[3] |
| Identity | ¹ H NMR | Consistent with Structure |
| Residual Solvents | GC-MS | Meets USP <467> Requirements |
| Elemental Analysis | ICP-MS | Reports levels of key trace elements |

Experimental Protocols

Detailed methodologies are crucial for replicating and verifying the data presented in a CoA. The following sections describe the typical experimental protocols for key analytical tests.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

High-Performance Liquid Chromatography (HPLC) is employed to determine the chemical purity of **6-Aminocaproic acid-d10** by separating it from any non-deuterated or other impurities.

Method:

- Column: A mixed-mode stationary phase column, such as Primesep A (4.6 x 250 mm, 5 μ m, 100 Å), is often used.
- Mobile Phase: An isocratic mobile phase consisting of acetonitrile and water, with an acid like perchloric acid as a buffer, is typically employed.[4]
- Flow Rate: A standard flow rate of 1.0 mL/min is maintained.
- Detection: UV detection at a low wavelength, such as 200 nm, is used to monitor the analyte. [4][5]
- Quantification: The purity is calculated by comparing the peak area of the main component to the total peak area of all components in the chromatogram.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Isotopic Purity and Identity

LC-MS/MS is a highly sensitive and specific technique used to confirm the identity and determine the isotopic purity of **6-Aminocaproic acid-d10**.

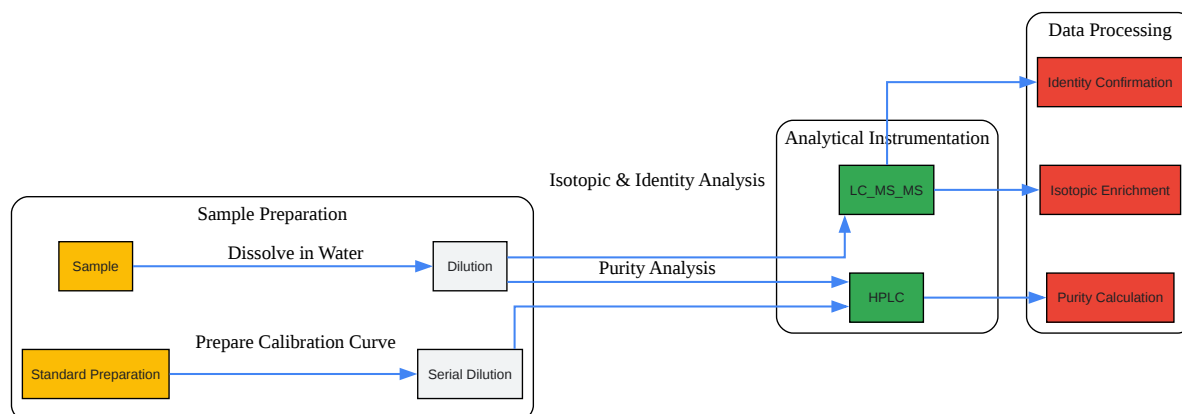
Method:

- Chromatography: A hydrophilic interaction liquid chromatography (HILIC) column, such as a Phenomenex Luna HILIC, is used for separation.[6]
- Mobile Phase: A gradient elution with a mobile phase consisting of acetonitrile and an aqueous buffer is common.[6]
- Ionization: Electrospray ionization (ESI) in the positive ion mode is typically used.[6]
- Mass Analysis: A triple quadrupole mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode to selectively detect the parent and daughter ions specific to **6-Aminocaproic acid-d10**. [6]

- **Isotopic Purity Assessment:** The relative intensities of the mass signals corresponding to the deuterated and non-deuterated forms are measured to calculate the percentage of deuterium incorporation.

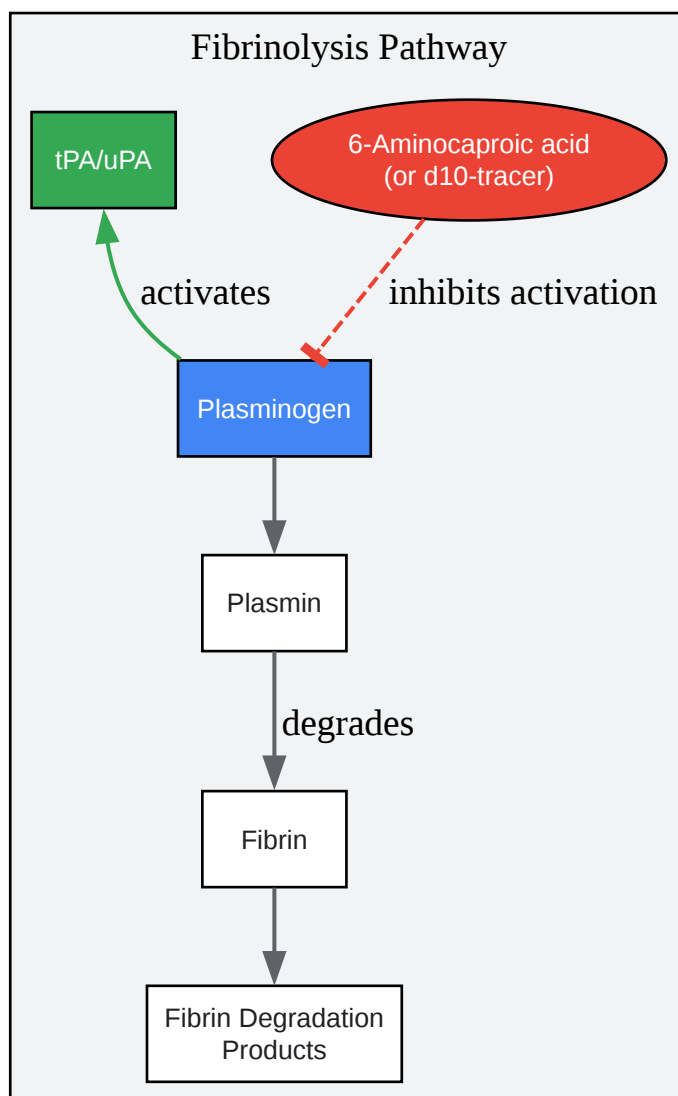
Visualizations

The following diagrams illustrate a typical analytical workflow and a hypothetical signaling pathway where **6-Aminocaproic acid-d10** could be utilized.



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*Analytical workflow for **6-Aminocaproic acid-d10**.*



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Inhibition of Fibrinolysis by 6-Aminocaproic acid.

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